

A Technical Guide to the Physical and Chemical Characteristics of 4-Fluoropyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-3H-pyrazole

Cat. No.: B15173962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of 4-fluoropyrazole. The information is intended to support research and development efforts in medicinal chemistry and materials science. It is important to note that pyrazole compounds can exist in different tautomeric forms. The predominant and more stable tautomer is 4-fluoro-1H-pyrazole, and the data presented herein primarily pertains to this form unless otherwise specified.

Core Physical and Chemical Properties

The introduction of a fluorine atom at the 4-position of the pyrazole ring significantly influences the molecule's electronic properties, pKa, and binding interactions, making it a valuable scaffold in drug discovery.^[1] The physical characteristics of 4-fluoro-1H-pyrazole are summarized below.

Property	Value	Source
Molecular Formula	$C_3H_3FN_2$	[2]
Molecular Weight	86.07 g/mol	[2]
Melting Point	38-40 °C	[2]
Boiling Point	193 °C	[3] [4]
Density	1.320 g/cm ³	[3] [4] [5]
Physical Form	Colorless to off-white solid or powder	[5]
pKa (Predicted)	13.66 ± 0.50	[1] [6]
CAS Number	35277-02-2	[2]

Solubility: While specific quantitative solubility data for 4-fluoro-1H-pyrazole is not readily available, the parent compound, 1H-pyrazole, exhibits limited solubility in water and greater solubility in organic solvents such as ethanol, methanol, and acetone.[\[7\]](#) It is anticipated that 4-fluoro-1H-pyrazole follows a similar solubility profile.

Experimental Protocols

Synthesis of 4-Fluoro-1H-pyrazole

A common method for the synthesis of 4-fluoro-1H-pyrazole involves the reaction of (Z)-3-(dimethylamino)-2-fluoroacrylaldehyde with a hydrazine source.[\[6\]](#)

Procedure:

- To a solution of (Z)-3-(dimethylamino)-2-fluoroacrylaldehyde (1.0 equivalent) in a 40% (V/V) aqueous ethanol solution, add hydrazine dihydrochloride (1.0 equivalent).[\[6\]](#)
- Heat the reaction mixture at 55 °C for 30 minutes.[\[6\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[6\]](#)
- Adjust the pH to 9 using a saturated aqueous solution of sodium bicarbonate.[\[6\]](#)

- Extract the aqueous layer with diethyl ether.[6]
- Combine the organic layers and dry over anhydrous sodium sulfate.[6]
- Remove the solvent via distillation under reduced pressure to yield the product.[6]

Characterization

The identity and purity of synthesized 4-fluoro-1H-pyrazole can be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure.
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify the presence of key functional groups. For pyrazole derivatives, characteristic peaks include N-H stretching vibrations (around $3341\text{-}3353\text{ cm}^{-1}$) and aromatic C=C and C=N stretching vibrations (in the $1463\text{-}1591\text{ cm}^{-1}$ region).[8]
- Melting Point Analysis: The melting point is a crucial indicator of purity.[8]
- Mass Spectrometry: This technique is used to determine the molecular weight and fragmentation pattern.

Biological Activity and Applications

Fluorinated pyrazoles are a significant class of compounds in medicinal chemistry due to their diverse biological activities. The incorporation of fluorine can enhance metabolic stability, binding affinity, and bioavailability.

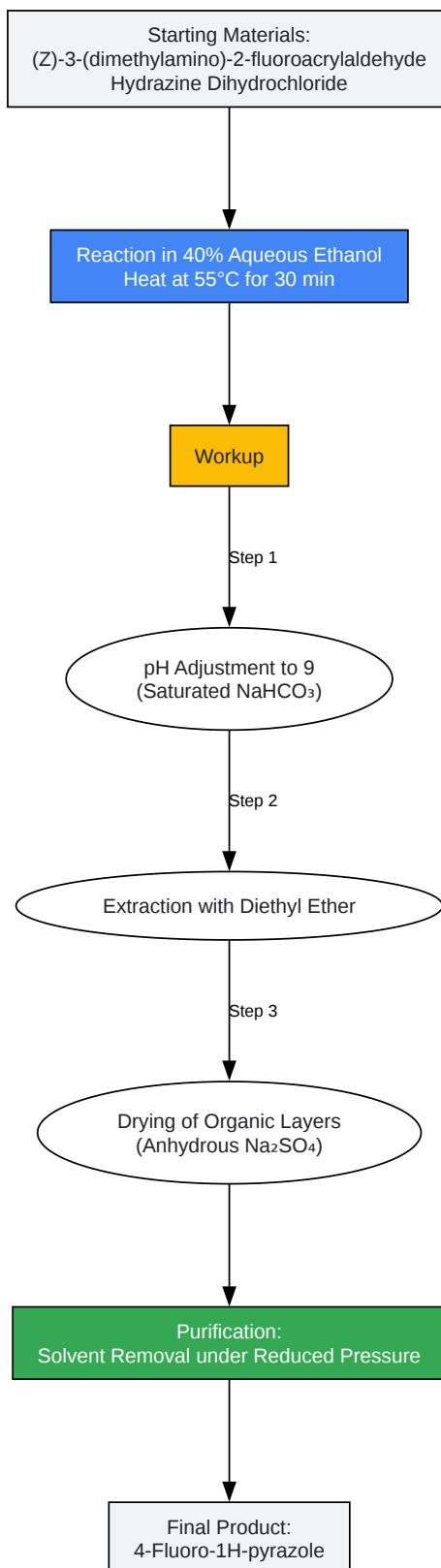
Derivatives of fluorinated pyrazoles have been investigated for a range of therapeutic applications, including:

- Antibacterial and Antifungal Agents: Certain fluorophenyl-containing pyrazole derivatives have shown significant activity against various bacterial and fungal strains.
- Antiviral Activity: The pyrazole scaffold is present in some antiviral compounds.

- Enzyme Inhibition: Fluorosulfate-containing pyrazole heterocycles have been identified as selective butyrylcholinesterase (BuChE) inhibitors, which are of interest for the treatment of Alzheimer's disease.
- "Click" Chemistry: 4H-pyrazoles bearing electron-withdrawing fluoro substituents are reactive dienes in Diels-Alder reactions, making them useful in bioorthogonal chemistry.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 4-fluoro-1H-pyrazole.

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Caption: Synthesis workflow for 4-fluoro-1H-pyrazole.

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- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Characteristics of 4-Fluoropyrazole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15173962#physical-characteristics-of-4-fluoro-3h-pyrazole>

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